

Application Notes and Protocols for Preparing JPM-OEt Stock Solution in DMSO

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Compound of Interest

Compound Name: JPM-OEt

Cat. No.: B8103277

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **JPM-OEt** using dimethyl sulfoxide (DMSO). **JPM-OEt** is a potent, broad-spectrum, and irreversible inhibitor of the cysteine cathepsin family of proteases. Accurate preparation of this stock solution is critical for reliable and reproducible experimental results in drug development and related research fields.

Quantitative Data Summary

For ease of reference and experimental planning, the key quantitative data for **JPM-OEt** are summarized in the table below.

| Parameter | Value | Reference |
|-----------------------------|--|-----------|
| Molecular Weight | 392.45 g/mol | [1][2][3] |
| Molecular Formula | C20H28N2O6 | [1][2][3] |
| CAS Number | 262381-84-0 | [1][2][3] |
| Appearance | White to off-white solid | [1] |
| Purity | >98% (typical) | [2][3] |
| Solubility in DMSO | 125 mg/mL (318.51 mM) | [1] |
| Recommended Storage (Solid) | 4°C, protect from light | [1] |
| Stock Solution Storage | -80°C for up to 6 months; -20°C for up to 1 month (protect from light) | [1] |

Experimental Protocols

Materials and Equipment

- **JPM-OEt** solid powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, RNase/DNase-free microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- Handle **JPM-OEt** in a well-ventilated area or a chemical fume hood.

- Wear appropriate PPE to avoid skin and eye contact.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **JPM-OEt** and DMSO before starting the procedure.

Preparation of a 10 mM JPM-OEt Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **JPM-OEt** stock solution in DMSO. Adjust volumes as needed for different concentrations or final volumes.

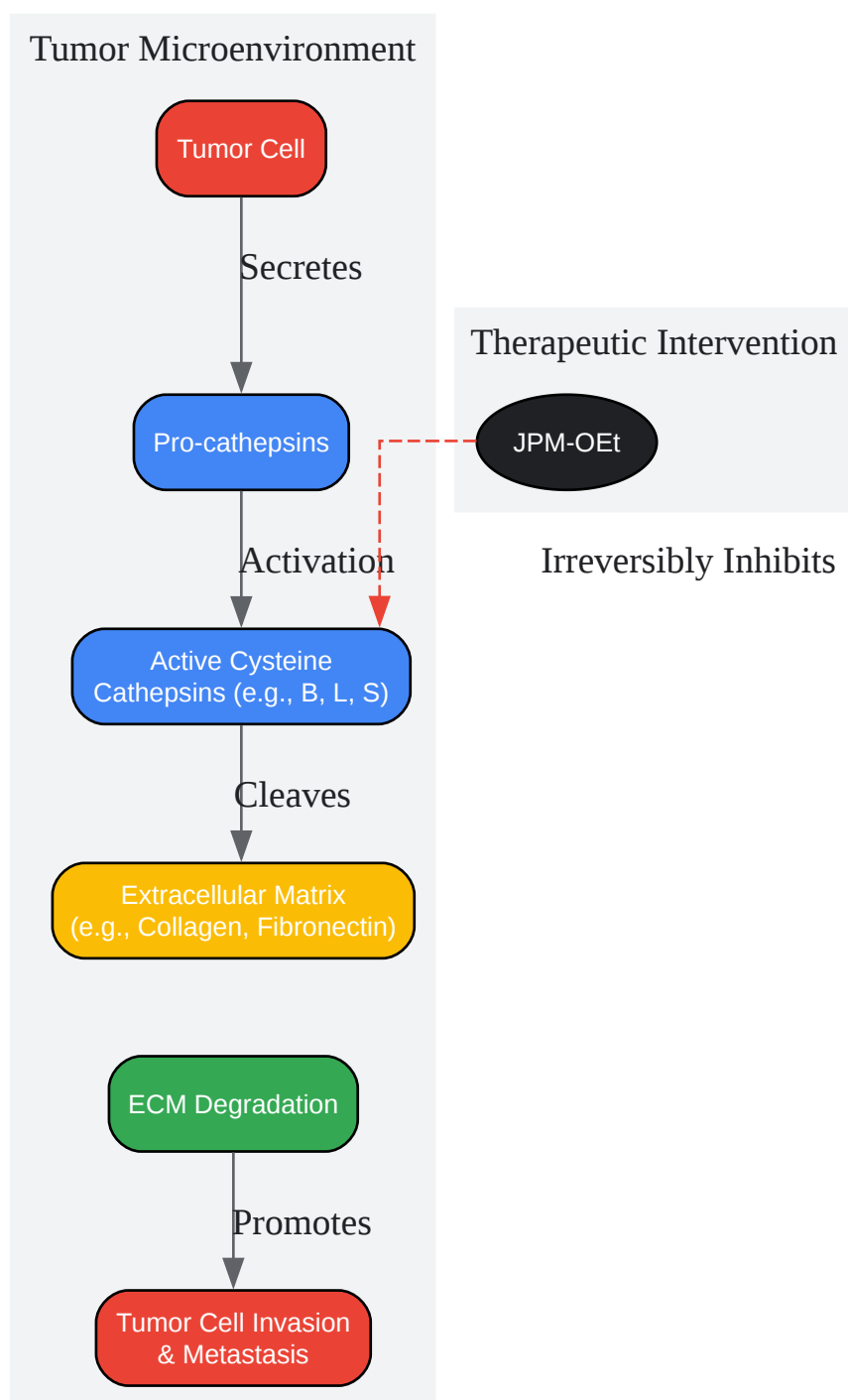
- Equilibration: Allow the vial of **JPM-OEt** solid and the bottle of DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 3.92 mg of **JPM-OEt** powder into the tube.
- Solvent Addition: Add 1 mL of anhydrous or newly opened DMSO to the microcentrifuge tube containing the **JPM-OEt** powder.
- Dissolution:
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes.
 - For complete dissolution, sonicate the solution in an ultrasonic bath for 5-10 minutes.^[1] Visually inspect the solution to ensure that all solid has dissolved and the solution is clear. Due to the hygroscopic nature of DMSO, which can affect solubility, it is crucial to use a fresh, high-quality solvent.^[1]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles that can lead to degradation of the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[1]
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

- For long-term storage (up to 6 months), store the aliquots at -80°C. For short-term storage (up to 1 month), store at -20°C.^[1] Always protect the solution from light.^[1]

Visualizations

Signaling Pathway

JPM-OEt acts as an irreversible inhibitor of cysteine cathepsins, which are proteases implicated in various pathological processes, including tumor invasion and metastasis. The following diagram illustrates a simplified signaling pathway where **JPM-OEt** exerts its inhibitory effect.

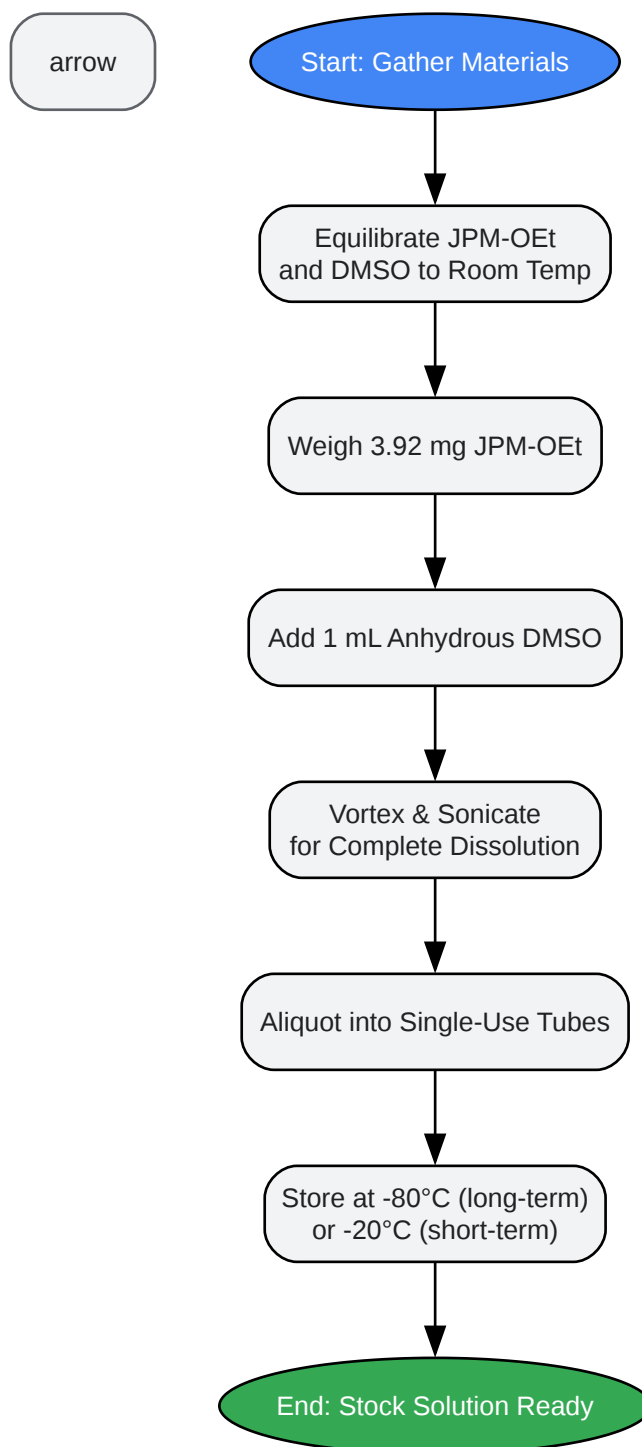


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Caption: **JPM-OEt** inhibition of cysteine cathepsin activity in cancer.

Experimental Workflow

The following diagram outlines the logical workflow for the preparation of a **JPM-OEt** stock solution in DMSO.



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Caption: Workflow for preparing a 10 mM **JPM-OEt** stock solution.

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